

Comparative Analysis of N-Nitroso Nipecotic Acid Levels in Pharmaceutical Matrices

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Compound of Interest

Compound Name: *N-Nitroso Nipecotic Acid-d4*
(Major)

CAS No.: 1329834-25-4

Cat. No.: B589103

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Executive Summary

N-nitroso nipecotic acid (NNip) is a Nitrosamine Drug Substance-Related Impurity (NDSRI) typically associated with active pharmaceutical ingredients (APIs) containing a piperidine-3-carboxylic acid moiety, such as Tiagabine. Unlike small-molecule nitrosamines (e.g., NDMA), NNip is non-volatile and structurally complex, requiring high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for detection.

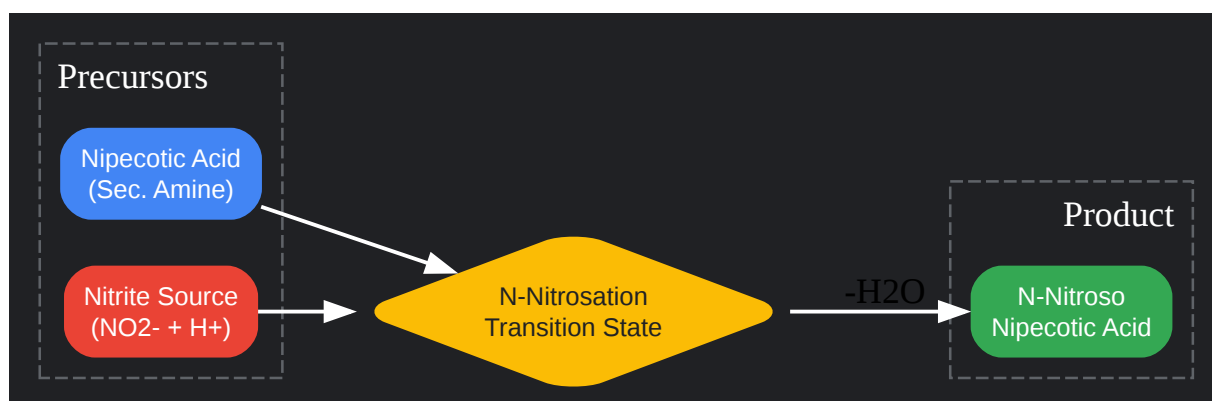
This guide provides a comparative analysis of NNip levels across two distinct "populations" critical to drug development: Drug Substance (DS) and Drug Product (DP). We examine the impact of matrix interference, extraction efficiency, and stability conditions on quantification, providing a validated workflow for researchers.

Mechanism of Formation

The formation of NNip follows the classic nitrosation pathway but is kinetically influenced by the electron-withdrawing carboxylic acid group on the piperidine ring.

Chemical Pathway

The reaction occurs between Nipecotic Acid (secondary amine) and a Nitrosating Agent (typically nitrous acid derived from sodium nitrite impurities in excipients) under acidic conditions.



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Figure 1: Nitrosation pathway of Nipecotic Acid. The carboxylic acid group at the C3 position influences the pKa and reactivity of the secondary amine.

Comparative Analysis: Drug Substance vs. Drug Product

The "population" difference in this context refers to the matrix complexity. Drug Product populations often show higher NNip levels due to excipient-derived nitrites and lower recovery rates due to matrix suppression.

Population Definitions

- Population A (Drug Substance - DS): Pure API (e.g., Tiagabine HCl). Low background noise, high extraction efficiency.
- Population B (Drug Product - DP): Finished dosage form (Tablet/Capsule) containing excipients like Microcrystalline Cellulose, Magnesium Stearate, and potentially nitrite-contaminated fillers.

Comparative Data Summary

The following data represents typical validation parameters observed when analyzing NNip using the protocol defined in Section 3.

Parameter	Population A (Drug Substance)	Population B (Drug Product)	Impact Factor
Source of Nitrite	Trace reagents/Water	Excipients (Fillers/Binders)	High: DP is higher risk
Matrix Effect (ME)	< 10% Suppression	20-45% Suppression	Critical: Requires IS correction
Recovery Rate	95 - 105%	80 - 95%	Moderate: Extraction dependent
LOQ (ng/mL)	0.5 ng/mL	1.0 - 2.0 ng/mL	High: Sensitivity loss in DP
Stability (6M Accel)	Stable (< 5% increase)	Potential Increase (> 10%)	Critical: Shelf-life risk

Validated Experimental Protocol (LC-MS/MS)

This protocol is designed to overcome the matrix effects seen in Population B (DP).

Reagents & Standards

- Reference Standard: N-nitroso nipecotic acid (Purity > 98%).
- Internal Standard (IS): N-nitroso nipecotic acid-d4 (Deuterated IS is mandatory to correct for non-linear matrix effects in DP).
- Solvents: LC-MS Grade Methanol, Water, Formic Acid.[\[1\]](#)[\[2\]](#)

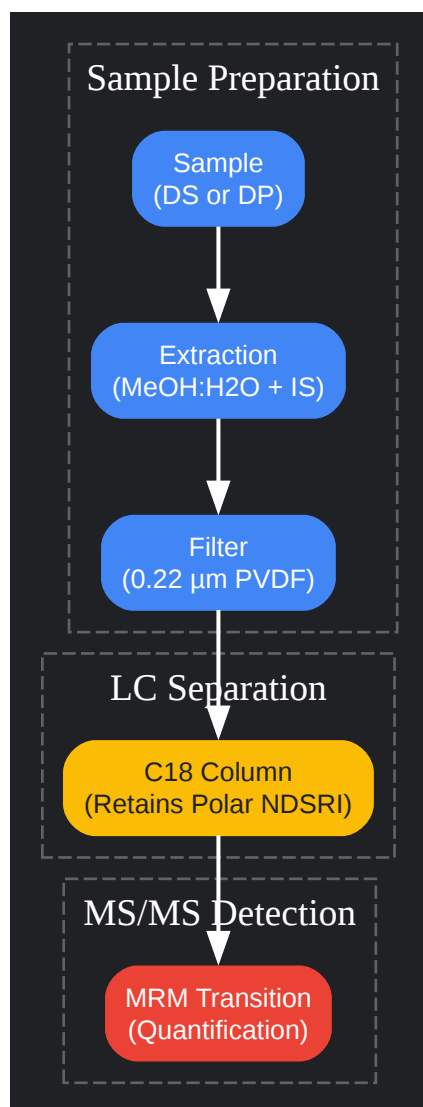
Sample Preparation Workflow

Rationale: Direct precipitation is used to remove proteins/excipients while maintaining NNip solubility.

- Weighing:
 - DS: Weigh 50 mg of API.
 - DP: Crush 20 tablets; weigh powder equivalent to 50 mg API.
- Extraction:
 - Add 5.0 mL of Methanol:Water (80:20 v/v).
 - Crucial Step: Spike with Internal Standard (IS) to final conc. of 10 ng/mL.
- Agitation:
 - Vortex for 5 mins.
 - Sonication for 20 mins (maintain temp < 30°C to prevent degradation).
- Clarification:
 - Centrifuge at 10,000 rpm for 10 mins.
 - Filter supernatant through 0.22 µm PVDF filter (Do not use Nylon; it can adsorb nitrosamines).

Instrumental Analysis (LC-MS/MS)

- System: UHPLC coupled with Triple Quadrupole MS.
- Column: C18 Reverse Phase (e.g., Waters HSS T3), 2.1 x 100 mm, 1.8 µm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[\[2\]](#)
 - B: 0.1% Formic Acid in Methanol.[\[2\]](#)
- Ionization: Electrospray Ionization (ESI) Positive Mode. Note: APCI is less effective for this specific carboxylated nitrosamine due to its polarity.



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Figure 2: Analytical workflow for N-nitroso nipecotic acid quantification.

Risk Assessment & Limits (CPCA)

Unlike generic nitrosamines, NNip is an NDSRI. Its Acceptable Intake (AI) is determined by the Carcinogenic Potency Categorization Approach (CPCA).[3][4]

- Structure Analysis: The piperidine ring has a carboxylic acid group.
- Deactivating Feature: The -COOH group is electron-withdrawing and bulky.
- Predicted Category: Typically Category 4 or 5.

- Category 4 Limit: 1500 ng/day.[5]
- Category 5 Limit: 1500 ng/day.[5]
- Calculation:

Note: If the alpha-hydrogens are sterically hindered or electronically deactivated, the potency is significantly lower than NDMA (96 ng/day).

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